

# Technical Guide: Physicochemical Properties of 2-(4-Methylphenyl)morpholine

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## Compound of Interest

Compound Name: 2-(4-Methylphenyl)morpholine

Cat. No.: B1352103

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This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-(4-Methylphenyl)morpholine** (CAS No. 739328-82-6). Due to the limited availability of detailed experimental data for this specific compound in publicly accessible literature, this guide also includes, for comparative purposes, detailed information on the closely related isomer, 3-methyl-2-(4-methylphenyl)morpholine, also known as 4-Methylphenmetrazine.

## Introduction to 2-(4-Methylphenyl)morpholine

**2-(4-Methylphenyl)morpholine** is a substituted morpholine derivative. The morpholine ring is a common scaffold in medicinal chemistry, known to impart favorable properties such as improved solubility and metabolic stability to drug candidates.<sup>[1]</sup> Substituted phenylmorpholines are a class of compounds that have been investigated for their potential biological activities. **2-(4-Methylphenyl)morpholine** is a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[2]</sup> It is noted for its stability and reactivity, which are attributed to the morpholine ring.<sup>[2]</sup>

## Physical and Chemical Properties of 2-(4-Methylphenyl)morpholine

The available quantitative data for **2-(4-Methylphenyl)morpholine** is summarized in the table below.

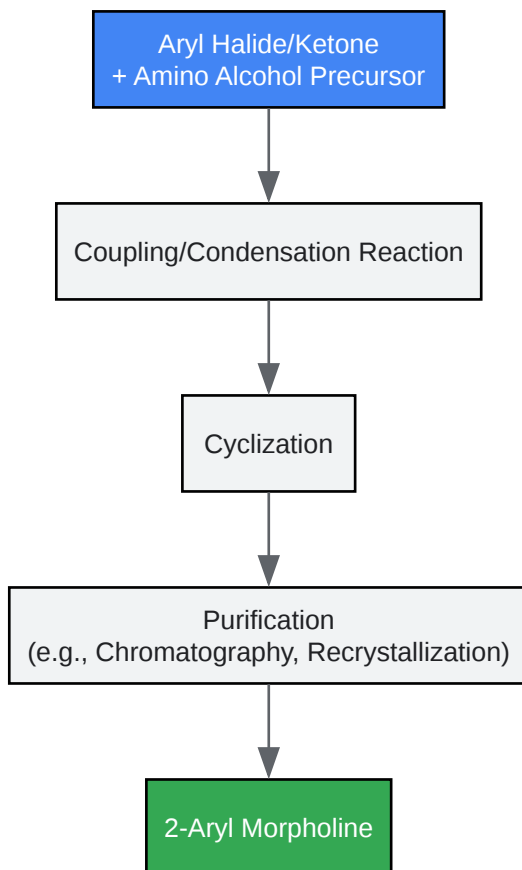
Property	Value	Reference
CAS Number	739328-82-6	[2]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO	[2]
Molecular Weight	177.25 g/mol	[2]
Appearance	White solid	[2]
Melting Point	60-64 °C	[2]
Purity	≥ 95% (by NMR)	[2]
Solubility	Soluble in organic solvents	[2]

## Synthesis of Substituted Morpholines

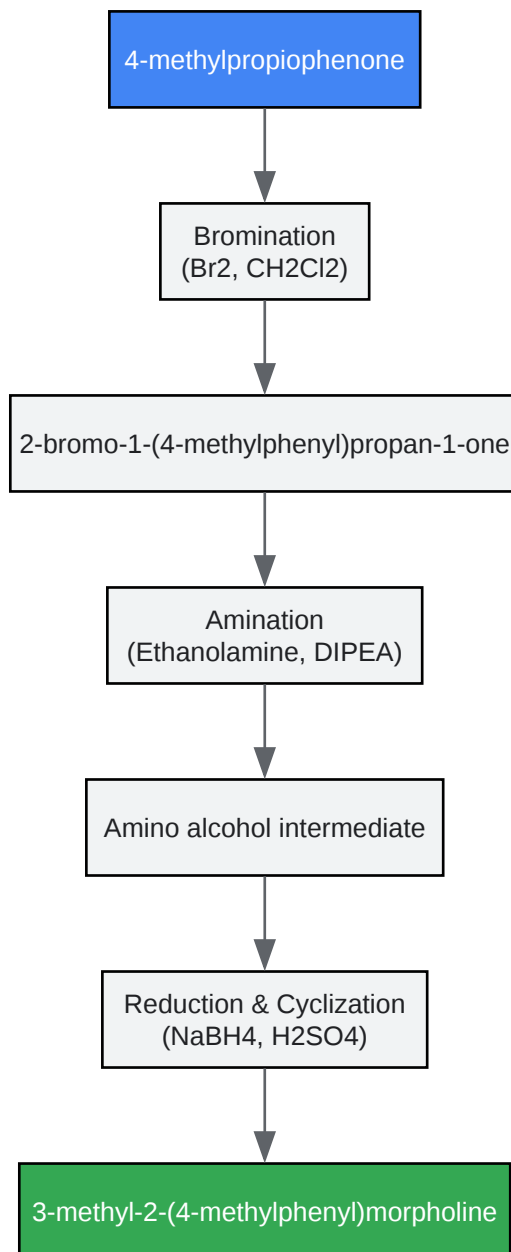
A specific experimental protocol for the synthesis of **2-(4-Methylphenyl)morpholine** is not readily available in the reviewed literature. However, general methods for the synthesis of 2-aryl morpholines have been reported. One common approach involves the cyclization of an appropriate amino alcohol precursor.

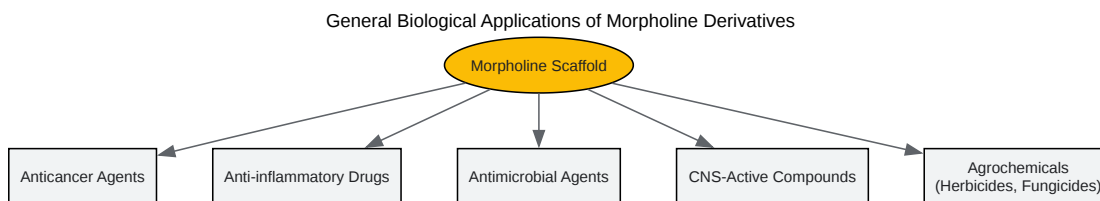
Below is a generalized workflow for the synthesis of 2-aryl morpholines.

## General Synthetic Workflow for 2-Aryl Morpholines



## Synthesis of 3-methyl-2-(4-methylphenyl)morpholine





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## References

- 1. Syntheses of 2- and 3-Substituted Morpholine Congeners via Ring Opening of 2-Tosyl-1,2-Oxazetidine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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